

# Application Notes and Protocols for Oral Administration of SHR5428 in Mice

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## Compound of Interest

Compound Name: SHR5428

Cat. No.: B12394268

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## Abstract

These application notes provide a comprehensive overview of the preclinical evaluation of **SHR5428**, a selective and noncovalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7), focusing on its oral administration in mouse models. This document includes a summary of its mechanism of action, key quantitative data from in vivo efficacy and pharmacokinetic studies, and detailed protocols for conducting similar experiments. The information is intended to guide researchers in the design and execution of preclinical studies involving **SHR5428**.

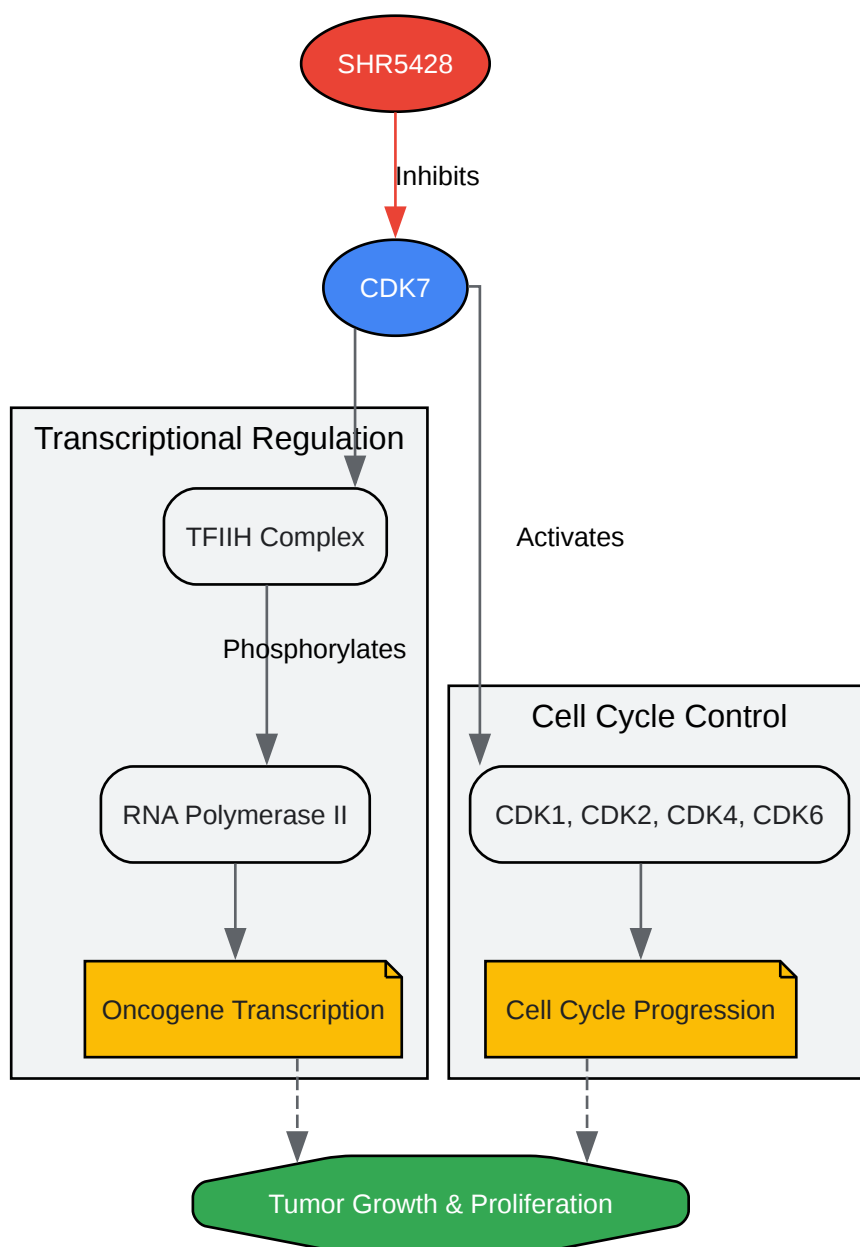
## Introduction

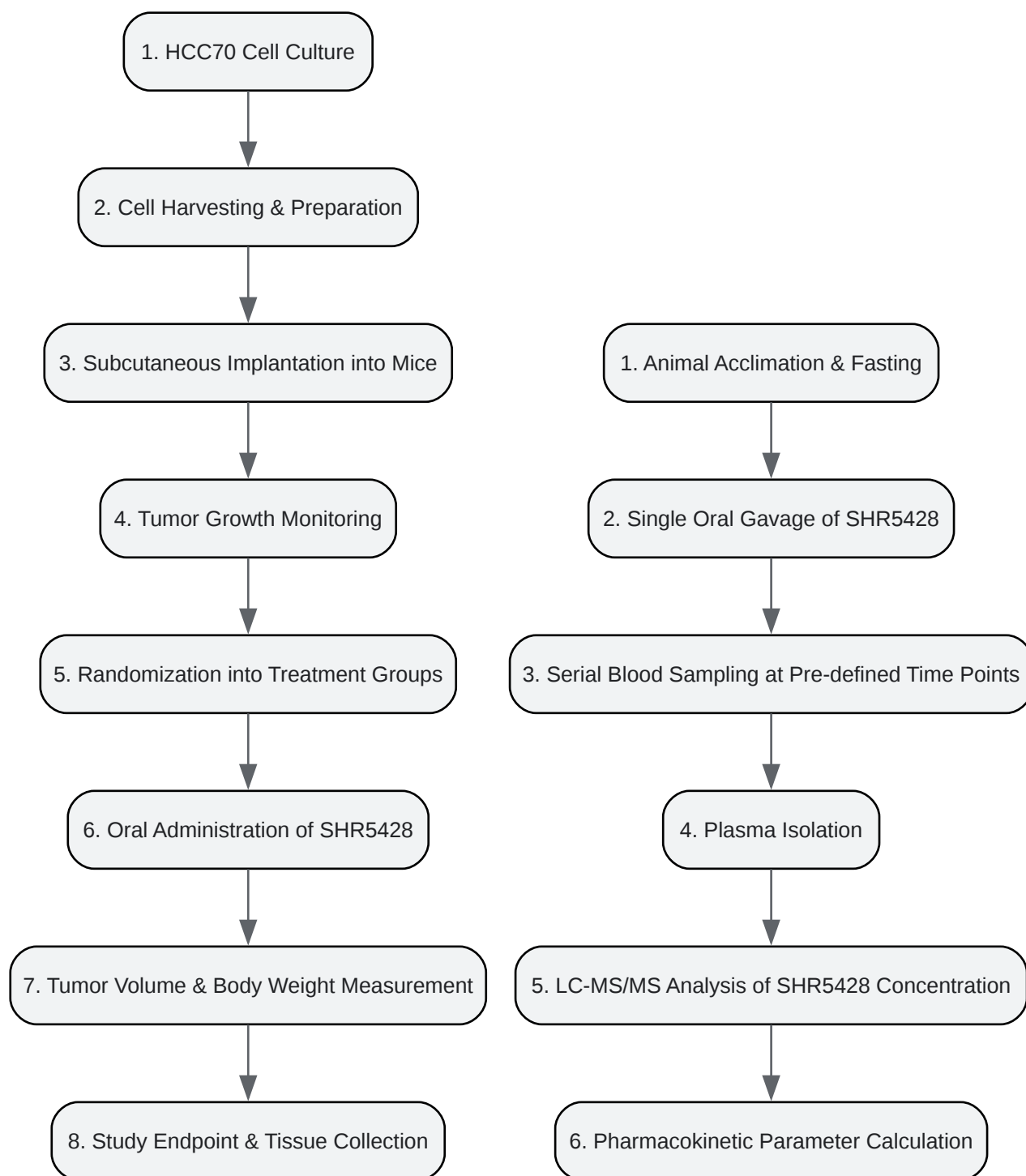
Cyclin-Dependent Kinase 7 (CDK7) is a critical enzyme that plays a dual role in regulating both the cell cycle and gene transcription.[1] It is a component of the CDK-activating kinase (CAK) complex, which activates other CDKs, and is also a part of the general transcription factor TFIIF.[1] In various cancers, CDK7 is often overexpressed, making it a promising therapeutic target.[2] **SHR5428** is a potent and selective, orally active, noncovalent inhibitor of CDK7.[2] Preclinical studies have demonstrated its efficacy in dose-dependent tumor growth inhibition in a breast cancer xenograft mouse model, along with favorable pharmacokinetic properties.[3][4]

## Mechanism of Action: CDK7 Inhibition

**SHR5428** exerts its anticancer effects by selectively inhibiting CDK7. This inhibition disrupts two key cellular processes essential for tumor growth and survival:

- **Cell Cycle Progression:** By inhibiting CDK7, **SHR5428** prevents the activation of other CDKs (CDK1, CDK2, CDK4, and CDK6) that are necessary for the cell to progress through the different phases of the cell cycle. This leads to cell cycle arrest.
- **Gene Transcription:** CDK7 is essential for the initiation of transcription by phosphorylating the C-terminal domain of RNA polymerase II. Inhibition of CDK7 by **SHR5428** leads to the suppression of transcription of key oncogenes, contributing to the anti-tumor activity.





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## References

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- [3. tandfonline.com \[tandfonline.com\]](#)
- [4. news-medical.net \[news-medical.net\]](#)
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